

Application Notes and Protocols for Immunohistochemical Detection of Dumorelin Target: GPR147

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Compound of Interest

Compound Name:	Dumorelin
Cat. No.:	B1628477

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These application notes provide a detailed protocol for the immunohistochemical (IHC) detection of the **Dumorelin** target, the G-protein coupled receptor 147 (GPR147), also known as the Neuropeptide FF receptor 1 (NPFFR1). **Dumorelin** is a synthetic peptide analogous to the mammalian gonadotropin-inhibitory hormone (GnIH) and its human homologs, RFamide-related peptide-1 (RFRP-1) and RFRP-3.^[1] GPR147 is the cognate receptor for these peptides and plays a crucial role in regulating the hypothalamic-pituitary-gonadal axis.^{[1][2][3]}

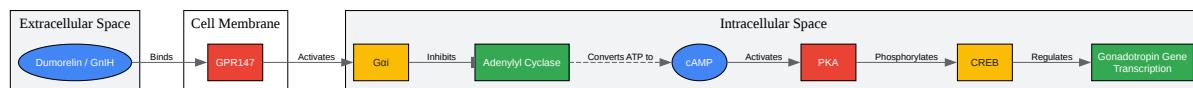
Target Information: GPR147

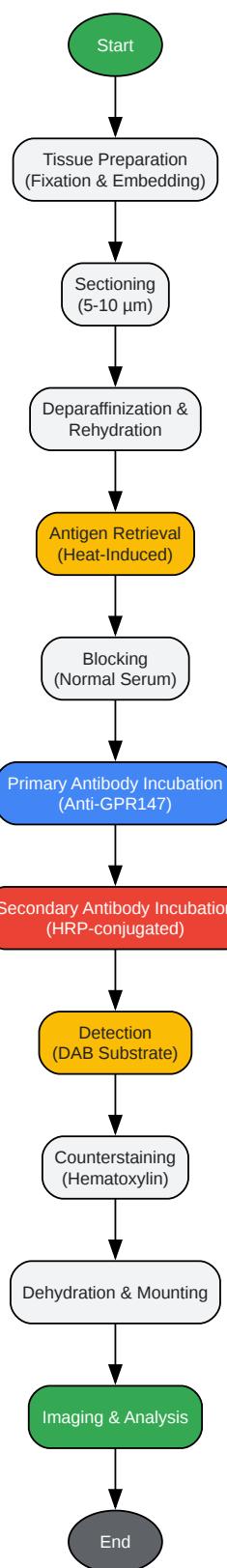
- Official Name: G-protein coupled receptor 147
- Aliases: Neuropeptide FF receptor 1 (NPFFR1), GnIH receptor (GnIH-R)
- Protein Class: G-protein coupled receptor (GPCR)
- Signaling Pathway: GPR147 is coupled to the inhibitory G-protein, G_{ai}. Upon ligand binding, it inhibits adenylyl cyclase activity, leading to a decrease in intracellular cyclic AMP (cAMP) levels and subsequent reduction in Protein Kinase A (PKA) activity.^[3] This signaling cascade ultimately modulates the synthesis and release of gonadotropins.
- Cellular Localization: Primarily localized to the cell membrane.

- Tissue Distribution: GPR147 expression is predominantly found in the brain, specifically in the hypothalamus and the pituitary gland.[1][2][4] In the pituitary, it is expressed in gonadotropes, the cells that produce luteinizing hormone (LH) and follicle-stimulating hormone (FSH).[1]

Signaling Pathway

The binding of **Dumorelin** (or endogenous ligands like GnIH/RFRP) to GPR147 initiates an intracellular signaling cascade that results in the inhibition of gonadotropin release.



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References

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- 4. Identification of Human GnIH Homologs, RFRP-1 and RFRP-3, and the Cognate Receptor, GPR147 in the Human Hypothalamic Pituitary Axis [escholarship.org]
- To cite this document: BenchChem. [Application Notes and Protocols for Immunohistochemical Detection of Dumorelin Target: GPR147]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1628477#immunohistochemistry-protocol-for-dumorelin-target>]

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